

InChIKey YXKTVDFXDRQTKV-UHFFFAOYSA-N research

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *N-benzyl-N-methyl-1-phenylpropan-2-amine*

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In-Depth Technical Guide: Benzphetamine

For Researchers, Scientists, and Drug Development Professionals

Compound Identification

InChIKey: YXKTVDFXDRQTKV-UHFFFAOYSA-N

Chemical Name: Benzphetamine^[1]^[2]

Synonyms: **N-benzyl-N-methyl-1-phenylpropan-2-amine**, d-Benzphetamine, N-Benzylmethamphetamine^[2]^[3]

CAS Number: 156-08-1^[1]^[2]

Molecular Formula: C₁₇H₂₁N^[1]^[2]

Molecular Weight: 239.36 g/mol ^[1]

Introduction

Benzphetamine is a sympathomimetic amine that is structurally related to amphetamine. It is primarily used as a short-term adjunct in the management of exogenous obesity. As a prodrug, benzphetamine is metabolized in the body to its active components, amphetamine and

methamphetamine, which exert their pharmacological effects by stimulating the central nervous system (CNS). This guide provides a comprehensive overview of the available technical data on benzphetamine, focusing on its mechanism of action, metabolic pathways, and relevant experimental findings.

Mechanism of Action & Metabolism

The primary mechanism of action of benzphetamine is indirect and relies on its in vivo conversion to amphetamine and methamphetamine. These active metabolites are potent CNS stimulants that increase the release and block the reuptake of catecholamines such as dopamine and norepinephrine from presynaptic neurons. The elevated levels of these neurotransmitters in the synaptic cleft lead to increased alertness, reduced fatigue, and appetite suppression.

The metabolic conversion of benzphetamine to its active metabolites is a critical step in its pharmacological activity. This process primarily occurs in the liver and involves N-debenzylation to yield methamphetamine, which is subsequently demethylated to amphetamine.

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References

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- 2. Benzphetamine [webbook.nist.gov]
- 3. Benzphetamine | C₁₇H₂₁N | CID 2341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [InChIKey YXKTVDFXDRQTKV-UHFFFAOYSA-N research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085781#inchikey-yxktvdfxdrqtkv-uhfffaoy-sa-n-research]

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